

# 4-Chloro-3-fluorobenzotrifluoride synonyms and IUPAC name

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## Compound of Interest

Compound Name: 4-Chloro-3-fluorobenzotrifluoride

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An In-depth Technical Guide to **4-Chloro-3-fluorobenzotrifluoride**: A Core Intermediate in Pharmaceutical and Agrochemical Synthesis

## Introduction

In the landscape of complex organic synthesis, **4-Chloro-3-fluorobenzotrifluoride** has emerged as a highly valuable and specialized building block. Its unique trifluoromethylated and halogenated structure makes it an indispensable intermediate in the production of advanced pharmaceuticals and agrochemicals.<sup>[1][2]</sup> The strategic placement of chlorine, fluorine, and a trifluoromethyl group on the benzene ring imparts specific reactivity and imparts desirable properties to the final target molecules. This guide provides a comprehensive technical overview of **4-Chloro-3-fluorobenzotrifluoride**, covering its nomenclature, physicochemical properties, key applications, synthesis, and safety protocols, designed for researchers and development scientists.

## Chemical Identity and Nomenclature

Correctly identifying a chemical entity is the foundation of scientific communication and safety. **4-Chloro-3-fluorobenzotrifluoride** is known by several names across different databases and suppliers.

- IUPAC Name: 1-Chloro-2-fluoro-4-(trifluoromethyl)benzene<sup>[1][3][4]</sup>
- Common Synonyms: **4-Chloro-3-fluorobenzotrifluoride**

- CAS Number: 32137-20-5[\[1\]](#)[\[3\]](#)
- Molecular Formula: C<sub>7</sub>H<sub>3</sub>ClF<sub>4</sub>[\[1\]](#)[\[3\]](#)
- Molecular Weight: 198.55 g/mol [\[3\]](#)

## Physicochemical Properties

The physical and chemical characteristics of a compound dictate its handling, reaction conditions, and suitability for various applications. **4-Chloro-3-fluorobenzotrifluoride** is typically a colorless to pale yellow liquid.[\[3\]](#)

Property	Value	Source(s)
Purity	≥98.0% - ≥99.0%	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Colourless to Pale Yellow Liquid	<a href="#">[3]</a>
Density	~1.427 - 1.44 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	135 °C	<a href="#">[1]</a>
Refractive Index	~1.427 - 1.44	<a href="#">[1]</a> <a href="#">[5]</a>
Flash Point	47.6 °C	<a href="#">[1]</a>

## Core Applications in Research and Development

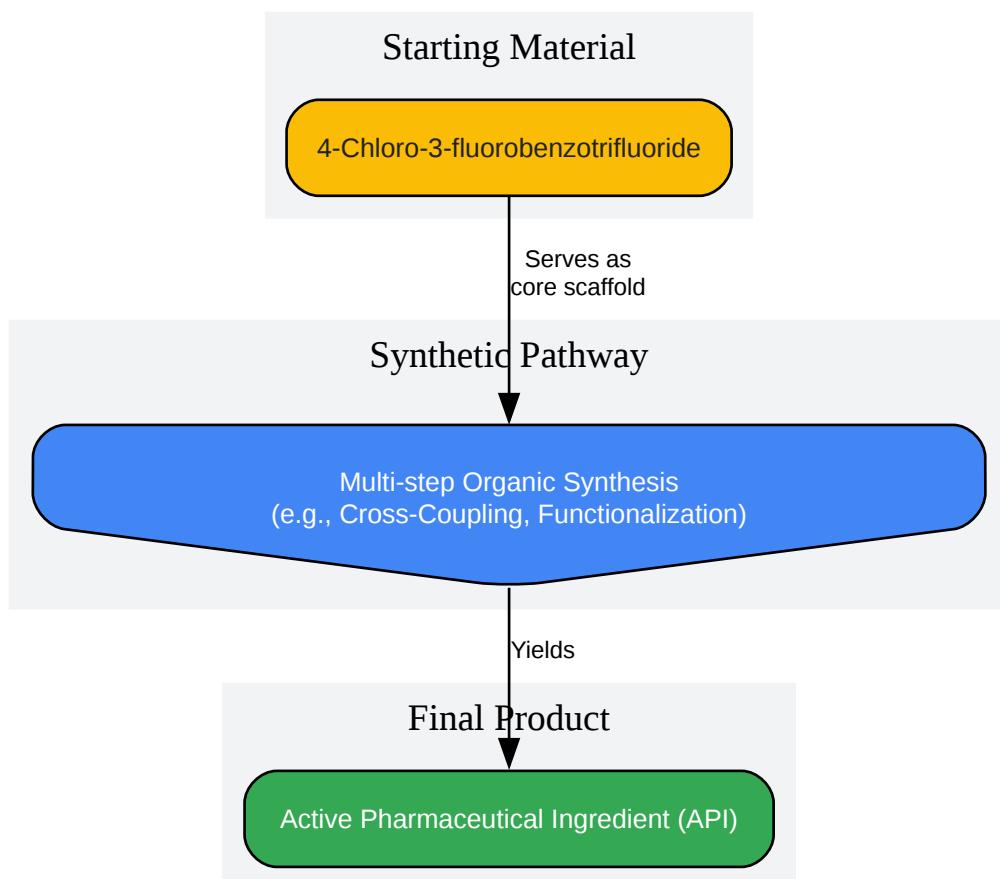
The utility of **4-Chloro-3-fluorobenzotrifluoride** stems from its role as a versatile intermediate. Its halogenated structure allows for participation in a variety of complex organic reactions essential for creating active pharmaceutical ingredients (APIs) and advanced agrochemicals.[\[1\]](#) [\[2\]](#)

## Pharmaceutical Intermediates

This compound is a crucial starting material in the synthesis of novel therapeutics.[\[1\]](#)[\[2\]](#) The trifluoromethyl (-CF<sub>3</sub>) group is particularly significant in drug design for several reasons:

- Enhanced Metabolic Stability: The carbon-fluorine bond is exceptionally strong, making the  $-CF_3$  group resistant to metabolic breakdown by enzymes in the body. This can prolong the drug's half-life and efficacy.
- Increased Lipophilicity: The  $-CF_3$  group increases the molecule's fat-solubility (lipophilicity), which can improve its ability to cross cell membranes and reach its target site.<sup>[1]</sup>

The chlorine and fluorine atoms on the ring serve as reactive handles for further chemical modifications, such as cross-coupling reactions, enabling the construction of complex molecular architectures.



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Caption: Workflow from intermediate to final API.

## Agrochemical Synthesis

In the agrochemical sector, **4-Chloro-3-fluorobenzotrifluoride** is used to create advanced pesticides and herbicides.<sup>[2]</sup> Similar to its role in pharmaceuticals, the unique electronic properties conferred by the fluorine and trifluoromethyl groups can enhance the biological activity and stability of the resulting crop protection agents.

## Synthesis and Reactivity

While specific proprietary synthesis methods may vary, a common approach to producing related benzotrifluorides involves a multi-step process starting from a substituted toluene. For instance, the synthesis of the related compound 4-chlorobenzotrifluoride often involves the chlorination of parachlorotoluene followed by high-pressure fluorination.<sup>[6]</sup> A plausible pathway for **4-Chloro-3-fluorobenzotrifluoride** would involve similar halogenation and trifluoromethylation steps on an appropriately substituted precursor.

The nitration of a similar compound, 4-chlorobenzotrifluoride, is a key reaction that highlights its reactivity. This process yields 4-chloro-3-nitrobenzotrifluoride, an intermediate for herbicides.<sup>[7]</sup> <sup>[8]</sup> This demonstrates how the benzotrifluoride scaffold can be further functionalized.

## Illustrative Synthesis Step: Nitration

The following protocol describes the nitration of p-chlorobenzotrifluoride, a reaction that illustrates a typical functionalization of this class of compounds.

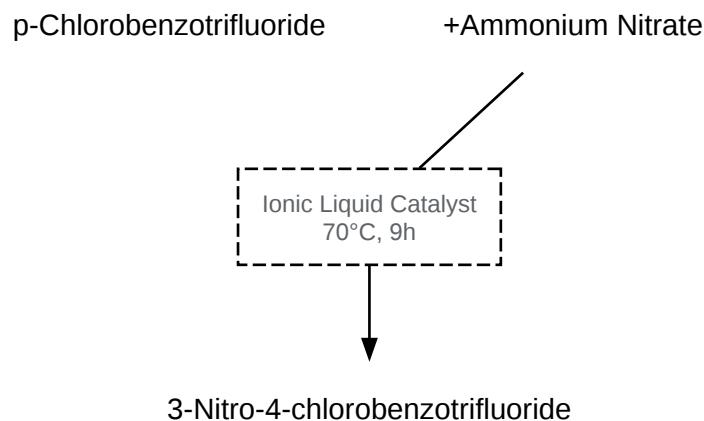
Objective: To introduce a nitro group onto the p-chlorobenzotrifluoride ring.

Materials:

- p-Chlorobenzotrifluoride (10 mmol, 1.81 g)
- Ammonium nitrate (20 mmol, 1.2 g)
- Ionic liquid catalyst (e.g., 3-(N,N-dimethyldodecylammonium)propanesulfonic acid hydrogen sulphate, 5 mmol, 2.2g)
- 25 mL round-bottom flask
- Stirring apparatus and heating mantle

## Protocol:

- Add 10 mmol (1.81 g) of p-chlorobenzotrifluoride to a 25 mL round-bottom flask.[9]
- Sequentially add 20 mmol (1.2 g) of ammonium nitrate and 5 mmol (2.2 g) of the ionic liquid catalyst to the flask.[9]
- Mix and stir the reaction mixture at 70°C for 9 hours.[9]
- After the reaction is complete, cool the mixture to allow for phase separation.[9]
- Isolate the upper crude product layer.
- Wash the crude product with water and dry under a vacuum to yield the pure 3-nitro-4-chlorobenzotrifluoride product.[9]



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Caption: General reaction scheme for nitration.

## Safety and Handling

As with any reactive chemical intermediate, proper handling of **4-Chloro-3-fluorobenzotrifluoride** is essential.

- Hazards: The compound is classified as an irritant and may cause skin, eye, and respiratory irritation (H315, H319, H335). It may also be harmful if swallowed (H302).[10] It is a

flammable liquid and vapor.[1][11][12]

- Personal Protective Equipment (PPE): Always work in a well-ventilated area or under a chemical fume hood. Wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.[10][11]
- Handling: Keep the compound away from heat, sparks, and open flames.[11][12] Use non-sparking tools and take precautionary measures against static discharge.[11][12] Avoid breathing vapors and prevent contact with skin and eyes.[10][11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[1][10][12]

## Conclusion

**4-Chloro-3-fluorobenzotrifluoride** is a testament to the enabling power of fluorinated intermediates in modern chemistry. Its well-defined structure provides a reliable platform for constructing complex molecules with enhanced properties, particularly in the pharmaceutical and agrochemical industries.[1] Understanding its properties, reactivity, and handling requirements allows researchers and drug development professionals to leverage its full potential for innovation, contributing to the development of next-generation therapeutics and crop protection solutions.

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